

Application Notes and Protocols for Testing Selitrectinib Sensitivity in Cell Culture

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Compound of Interest

Compound Name: Bayer 16574

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Introduction

Selitrectinib (also known as LOXO-195 or BAY 2731954) is a next-generation, highly potent and selective inhibitor of Tropomyosin receptor kinases (TRKs).[1][2] TRK receptors (TRKA, TRKB, and TRKC), encoded by the NTRK1, NTRK2, and NTRK3 genes respectively, are receptor tyrosine kinases that play a crucial role in neuronal development and function.[3] In several types of cancer, chromosomal rearrangements can lead to the formation of NTRK fusion genes, which produce chimeric TRK proteins with constitutively active kinase function. This aberrant signaling drives tumor growth and survival.[4][5] Selitrectinib is designed to target both wild-type TRK proteins and mutant forms that confer resistance to first-generation TRK inhibitors.[4][5]

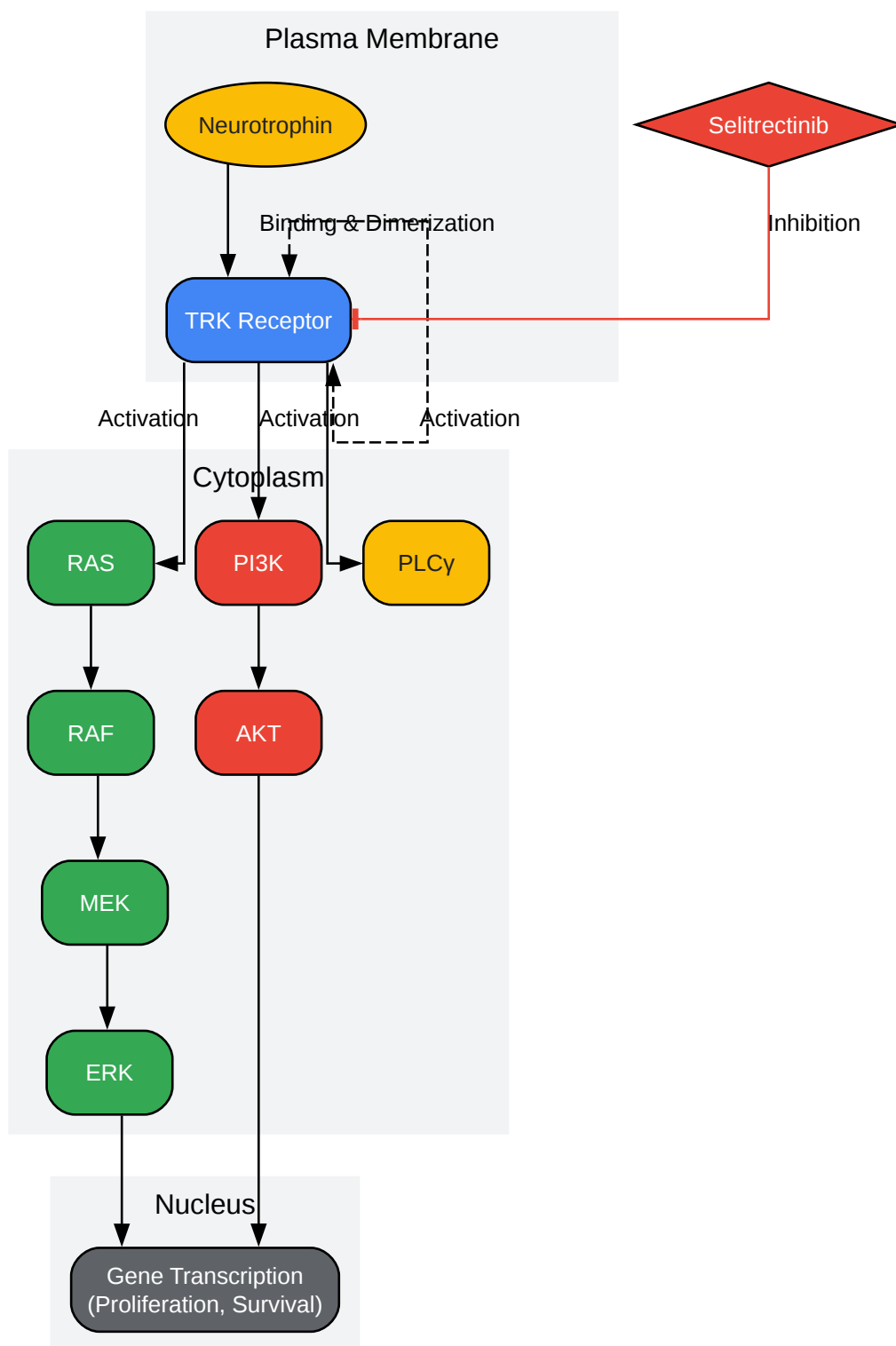
These application notes provide a comprehensive set of protocols for assessing the sensitivity of cancer cell lines to Selitrectinib, covering cell culture, viability and apoptosis assays, and target engagement studies.

Mechanism of Action and Signaling Pathway

Selitrectinib functions by binding to the ATP-binding pocket of the TRK kinase domain, thereby preventing autophosphorylation and the subsequent activation of downstream signaling pathways.[6] The primary signaling cascades downstream of TRK activation include the RAS-MAPK, PI3K-AKT, and PLC γ pathways, which are critical for cell proliferation, survival, and

differentiation.[3] Inhibition of TRK signaling by Selitrectinib leads to the induction of apoptosis and inhibition of cell growth in tumors that are dependent on TRK signaling.[4][7]

TRK Signaling Pathway and Selitrectinib Inhibition

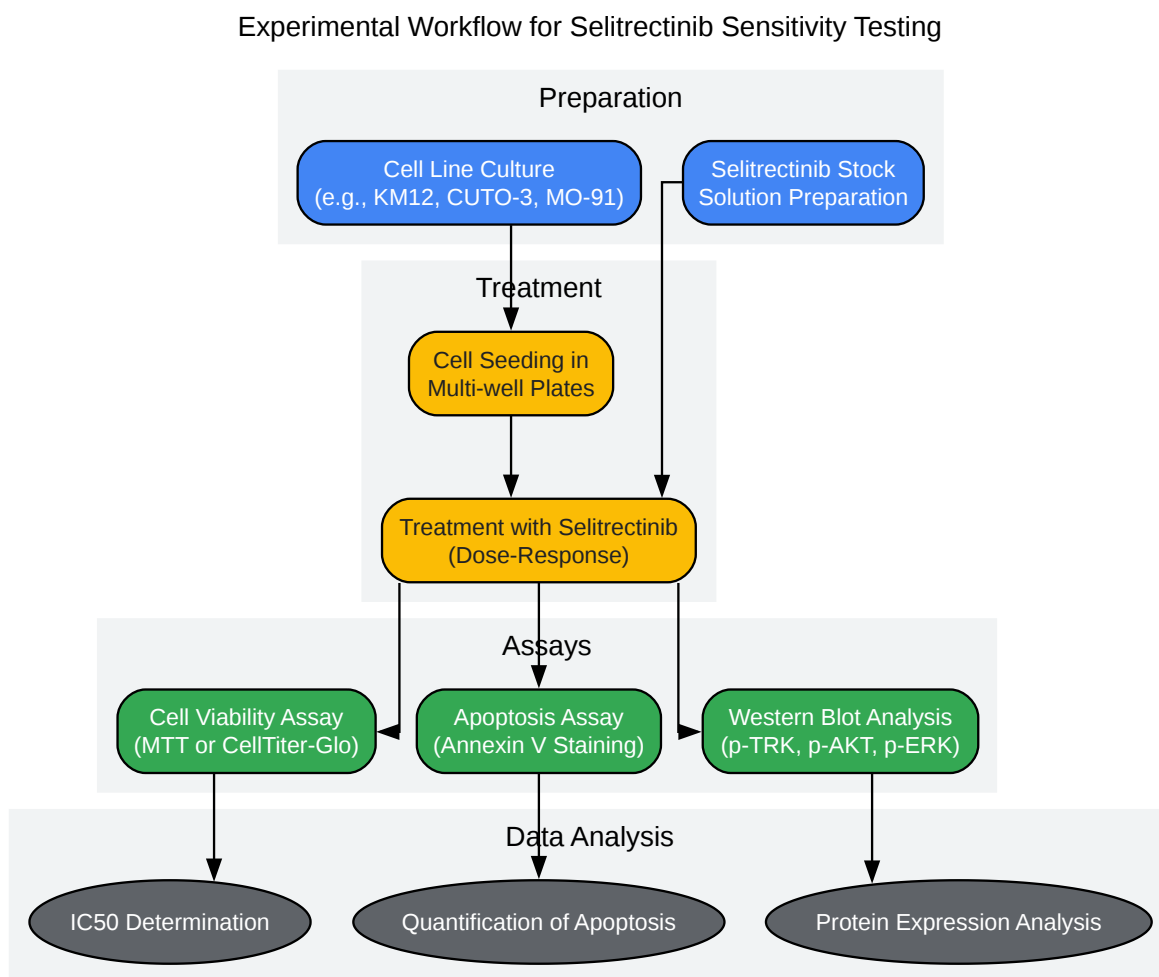


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Caption: TRK Signaling Pathway and Selitrectinib Inhibition.

Experimental Workflow for Assessing Selitrectinib Sensitivity

The following diagram outlines a typical workflow for evaluating the in vitro efficacy of Selitrectinib.



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